

Application Notes and Protocols for Zilpaterol Feeding Studies in Steers

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Compound of Interest

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These application notes provide a comprehensive overview and detailed protocols for conducting experimental feeding studies with Zilpaterol hydrochloride (ZH) in steers. The information is intended to guide the design, execution, and data interpretation of such studies, ensuring scientific rigor and adherence to best practices.

Introduction to Zilpaterol Hydrochloride

Zilpaterol hydrochloride is a β 2-adrenergic agonist approved for use in cattle to enhance growth performance and carcass leanness.[1][2][3] Marketed under the brand name Zilmax®, it is typically administered to finishing beef cattle during the final 20 to 40 days of the feeding period.[4][5] Its mechanism of action involves binding to β -adrenergic receptors, primarily in muscle and fat tissues. This interaction stimulates protein synthesis and reduces protein degradation in muscle, while in adipose tissue, it increases lipolysis (fat breakdown) and decreases lipogenesis (fat synthesis).[4][6][7] The net effect is a repartitioning of nutrients towards muscle accretion and away from fat deposition, resulting in improved feed efficiency, increased muscle mass, and leaner carcasses.[4][7][8]

Experimental Design Considerations

Effective experimental design is crucial for obtaining reliable and interpretable data in Zilpaterol feeding studies. The following are key considerations:

- **Animal Selection:** Steers should be of similar age, weight, and genetic background to minimize variability.[8][9] The number of animals per treatment group should be sufficient to provide adequate statistical power.
- **Treatment Groups:** At a minimum, a study should include a control group (no Zilpaterol) and one or more treatment groups receiving Zilpaterol at a specified dosage.[10][11]
- **Dosage and Administration:** The recommended dosage of Zilpaterol hydrochloride is 0.15 mg per kg of body weight per day, which is typically achieved by incorporating it into the feed at a concentration of 7.56 g/ton of diet dry matter.[4][5]
- **Feeding Duration:** Zilpaterol is typically fed for the last 20 to 40 days of the finishing period. [4][5][12]
- **Withdrawal Period:** A mandatory withdrawal period is required before slaughter to ensure that drug residues in the tissues fall below established tolerance levels. The standard withdrawal period for Zilpaterol is 3 days.[1][4][5] Studies may investigate the effects of extended withdrawal periods.[11][13][14]
- **Diet:** All animals should be fed a consistent basal diet throughout the study, with the only difference between treatment groups being the inclusion of Zilpaterol. The diet composition should be representative of typical feedlot finishing rations.[8]
- **Data Collection:** A comprehensive data collection plan should be established, including measurements of feed intake, body weight, and carcass characteristics.

Summarized Quantitative Data from Zilpaterol Feeding Studies

The following tables summarize the typical effects of Zilpaterol hydrochloride supplementation on the performance and carcass characteristics of finishing steers. The values presented are indicative and can vary based on factors such as breed, diet, and specific study conditions.

Table 1: Effects of Zilpaterol on Feedlot Performance

Parameter	Control	Zilpaterol-Fed	Percentage Change
Average Daily Gain (ADG), kg/day	1.1 - 1.3	1.3 - 1.59	+18% to +36%
Dry Matter Intake (DMI), kg/day	No significant change	No significant change or slight decrease	~0% to -6.2%
Feed Efficiency (Gain:Feed)	Varies	Improved	+21% to +28%

Data compiled from multiple sources.[\[4\]](#)[\[12\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Table 2: Effects of Zilpaterol on Carcass Characteristics

Parameter	Control	Zilpaterol-Fed	Absolute Change
Hot Carcass Weight (HCW), kg	Varies	Increased	+11 to +16.4 kg
Dressing Percentage, %	Varies	Increased	+1.5 percentage units
Loin Muscle Area (Ribeye Area), cm ²	Varies	Increased	+6.37 to +8.23 cm ²
12th-Rib Fat Thickness, cm	Varies	No significant change or decreased	~0 to slight decrease
Yield Grade	Varies	Improved (Lower)	Decreased
Marbling Score	Varies	Decreased	Decreased

Data compiled from multiple sources.[\[9\]](#)[\[12\]](#)[\[15\]](#)[\[16\]](#)[\[18\]](#)

Experimental Protocols

General Animal Management and Feeding Protocol

This protocol outlines the standard procedures for a Zilpaterol feeding study in steers.

- **Animal Acclimation:** Upon arrival at the research facility, allow steers a minimum of 14 days to acclimate to the new environment and diet before the start of the experiment.
- **Randomization:** Randomly assign steers to treatment groups (e.g., Control, Zilpaterol-fed) based on initial body weight to ensure a balanced distribution.[\[10\]](#)[\[11\]](#)
- **Housing:** House steers in individual or small-group pens to allow for accurate monitoring of individual feed intake.
- **Diet Preparation:**
 - Prepare a common basal finishing diet for all animals.
 - For the Zilpaterol group(s), incorporate Zilpaterol hydrochloride into the diet at the desired concentration (e.g., 8.33 mg/kg of dietary dry matter).[\[12\]](#) This is often done by creating a premix that is then thoroughly mixed into the total mixed ration.[\[19\]](#)
- **Feeding:**
 - Provide ad libitum access to feed and fresh water throughout the study.[\[17\]](#)
 - Feed animals once or twice daily at the same time each day.
 - Record daily feed offered and any feed refusals for each pen or individual animal to determine dry matter intake.
- **Zilpaterol Feeding Period:** Administer the Zilpaterol-supplemented diet for a period of 20 to 40 consecutive days at the end of the finishing phase.[\[4\]](#)[\[5\]](#)[\[12\]](#)
- **Withdrawal Period:** Discontinue the Zilpaterol-supplemented diet and provide the basal diet for a minimum of 3 days prior to slaughter.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- **Data Collection (Live Animal):**
 - Measure individual body weights at the beginning of the study, at regular intervals (e.g., every 14 days), and at the end of the study (prior to slaughter).[\[19\]](#)[\[20\]](#)
 - Calculate average daily gain (ADG), dry matter intake (DMI), and feed efficiency (G:F).

Carcass Data Collection Protocol

- Slaughter and Dressing: Following the withdrawal period, transport the steers to a licensed abattoir for slaughter according to standard industry practices.
- Hot Carcass Weight (HCW): Record the hot carcass weight immediately after dressing.[\[5\]](#)
- Chilling: Chill the carcasses for approximately 48 hours at 2-4°C.[\[5\]](#)
- Carcass Measurements: After chilling, collect the following data:
 - Loin Muscle Area (LMA): Measure the area of the longissimus dorsi muscle at the 12th rib.[\[15\]](#)
 - 12th-Rib Fat Thickness: Measure the fat thickness over the loin muscle at the 12th rib.[\[4\]](#)
 - Kidney, Pelvic, and Heart (KPH) Fat: Estimate the percentage of carcass weight composed of KPH fat.
 - Marbling Score: Evaluate the amount of intramuscular fat in the loin muscle at the 12th rib using USDA standards.[\[15\]](#)
 - USDA Yield Grade: Calculate the USDA yield grade based on HCW, LMA, 12th-rib fat thickness, and KPH fat percentage.[\[18\]](#)
 - Dressing Percentage: Calculate as (Hot Carcass Weight / Final Live Weight) x 100.[\[15\]](#)

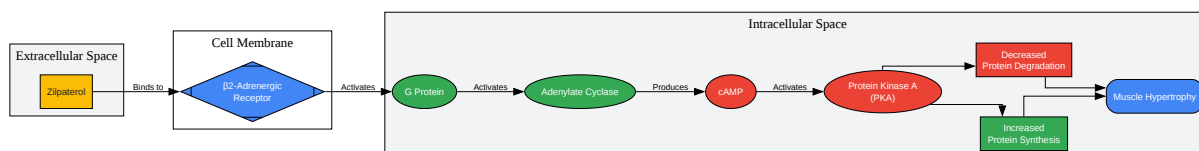
Tissue Sample Collection and Analysis for Residue Levels

- Sample Collection: During slaughter, collect tissue samples (e.g., muscle, liver, kidney, fat) from a subset of animals from each treatment group.
- Sample Handling: Immediately chill the samples and then freeze them at -20°C or lower until analysis.
- Residue Analysis:

- Employ validated analytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), to quantify Zilpaterol residues in the collected tissues.[21][22]
- The analytical procedure typically involves sample homogenization, extraction, and purification prior to instrumental analysis.[21][23]

Visualizations

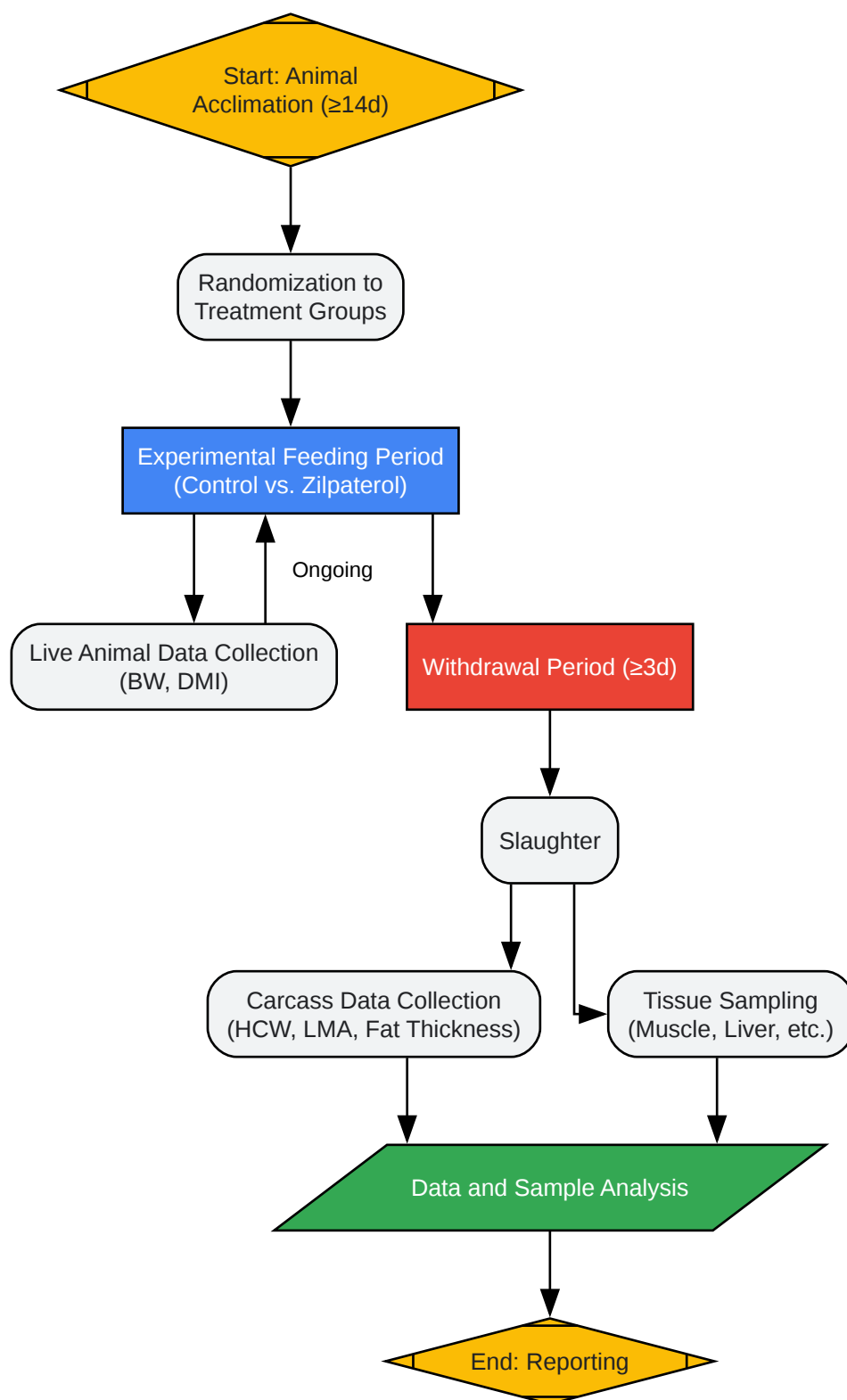
Signaling Pathway of Zilpaterol in Muscle Cells



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Caption: Zilpaterol signaling cascade in bovine muscle cells.

Experimental Workflow for a Zilpaterol Feeding Study



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Caption: Typical workflow for a Zilpaterol feeding study in steers.

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References

- 1. Zilpaterol - Wikipedia [en.wikipedia.org]
- 2. go.drugbank.com [go.drugbank.com]
- 3. apvma.gov.au [apvma.gov.au]
- 4. agrifarmacysa.co.za [agrifarmacysa.co.za]
- 5. newprairiepress.org [newprairiepress.org]
- 6. meatscience.org [meatscience.org]
- 7. A Meta-Analysis of Zilpaterol and Ractopamine Effects on Feedlot Performance, Carcass Traits and Shear Strength of Meat in Cattle | PLOS One [journals.plos.org]
- 8. mdpi.com [mdpi.com]
- 9. Effects of Zilpaterol Hydrochloride Supplementation on Growth Performance, Carcass Characteristics and Meat Quality for Steers Differing in Breed Type - PMC [pmc.ncbi.nlm.nih.gov]
- 10. extension.okstate.edu [extension.okstate.edu]
- 11. Effect of extended withdrawal of zilpaterol hydrochloride on performance and carcass traits in finishing beef steers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Effect of zilpaterol hydrochloride duration of feeding on performance and carcass characteristics of feedlot cattle - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. academic.oup.com [academic.oup.com]
- 14. academic.oup.com [academic.oup.com]
- 15. Effects of dietary zilpaterol hydrochloride on feedlot performance and carcass characteristics of beef steers fed with and without monensin and tylosin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- 17. Comparison between the effects of zilpaterol hydrochloride and R-salbutamol fed during the finishing period on the growth and carcass characteristics of feedlot cattle [scielo.org.za]

- 18. academic.oup.com [academic.oup.com]
- 19. academic.oup.com [academic.oup.com]
- 20. The effect of days on feed and zilpaterol hydrochloride supplementation on feeding behavior and live growth performance of Holstein steers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 21. Establishment of a Method for Analyzing the Zilpaterol Residue in Beef Using Tandem Mass Spectrometry [jstage.jst.go.jp]
- 22. researchgate.net [researchgate.net]
- 23. researchgate.net [researchgate.net]
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